

(R)-IBR2: A Chiral Inhibitor of RAD51 with Potent Anti-Cancer Activity

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Compound of Interest

Compound Name: (R)-IBR2
Cat. No.: B15607291

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An In-depth Technical Guide on the Biological Activity of **(R)-IBR2** in Cancer Cells

This technical guide provides a comprehensive overview of the biological activity of the (R)-enantiomer of IBR2, a small molecule inhibitor of the RAD51 recombinase, on cancer cells. It is intended for researchers, scientists, and drug development professionals working in the field of oncology and DNA repair. This document summarizes key quantitative data, details experimental methodologies, and visualizes the underlying molecular pathways.

Core Mechanism of Action: Targeting Homologous Recombination

(R)-IBR2 exerts its anti-cancer effects by directly targeting RAD51, a key protein in the homologous recombination (HR) pathway of DNA double-strand break (DSB) repair.^{[1][2]} Cancer cells, particularly those with deficiencies in other DNA repair pathways, often exhibit a heightened reliance on HR for survival, making RAD51 an attractive therapeutic target.^[2]

The primary mechanism of **(R)-IBR2** involves the disruption of RAD51 multimerization and the acceleration of its proteasome-mediated degradation.^{[2][3]} This leads to a significant reduction in the formation of functional RAD51 nucleoprotein filaments on single-stranded DNA, a critical

step for strand invasion and homologous pairing during HR.[2] The inhibition of RAD51-mediated DNA repair results in the accumulation of unrepaired DNA damage, ultimately triggering cell cycle arrest and apoptosis in cancer cells.[2][3]

Quantitative Analysis of Biological Activity

Studies have demonstrated that the chirality of IBR2 plays a significant role in its biological activity, with the (R)-enantiomer consistently exhibiting superior potency compared to the (S)-enantiomer.[1] The following table summarizes the half-maximal inhibitory concentration (IC50) values of racemic IBR2 and its (R)-enantiomer analogues in the triple-negative breast cancer cell line MDA-MB-468.

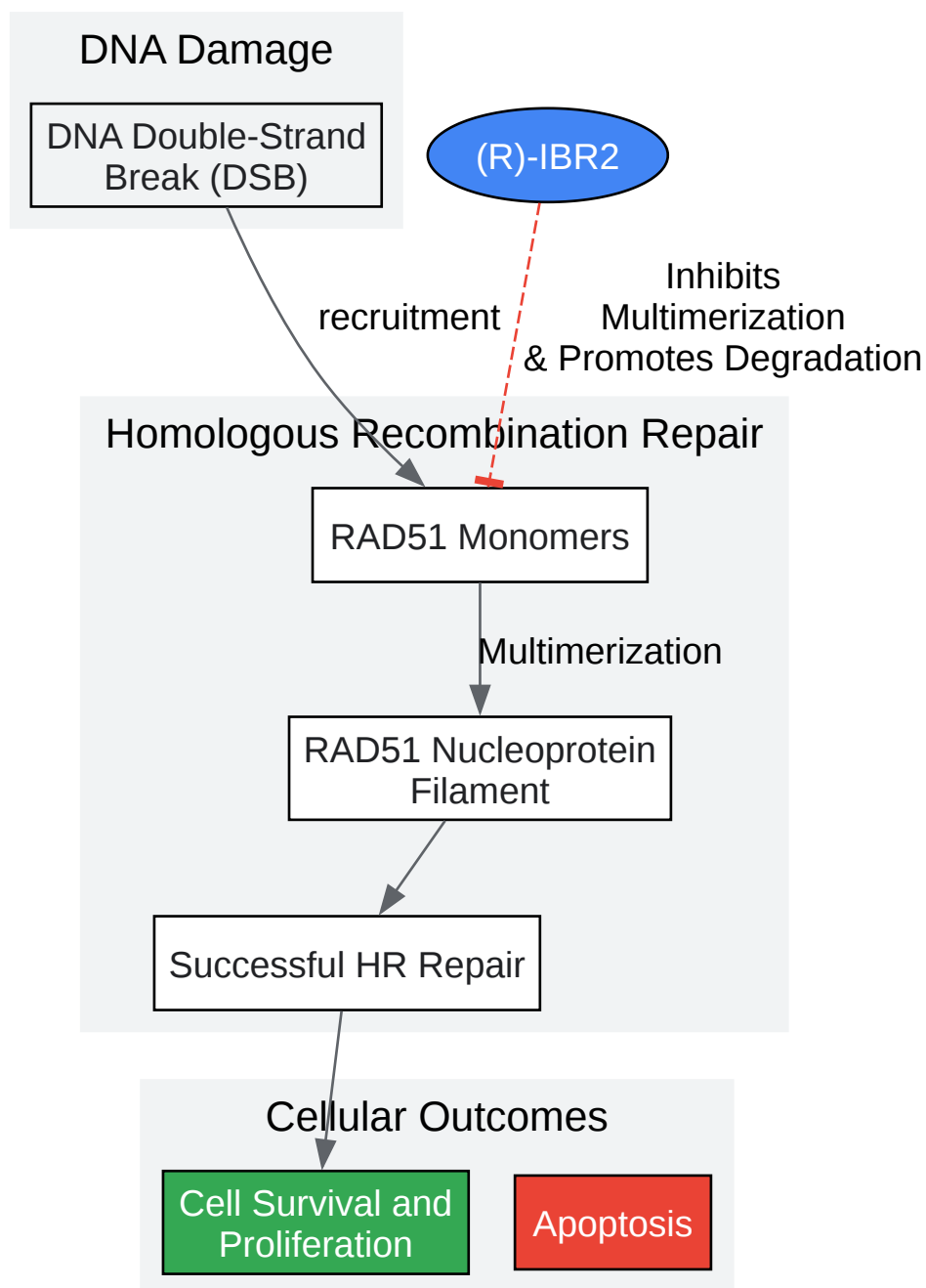
Compound	Configuration	IC50 (μM) in MDA-MB-468 Cells
IBR2	Racemic	14.8[1]
IBR101	R	11.7[1]
IBR103	R	12.7[1]
IBR105	R	14.2[1]
IBR107	R	11.2[1]
IBR109	R	14.8[1]
IBR111	R	11.1[1]
IBR113	R	13.6[1]
IBR115	R	14.7[1]
IBR117	R	9.5[1]
IBR120	R	3.1[1]

Table 1: IC50 values of IBR2 and its (R)-enantiomer analogues in the MDA-MB-468 human breast cancer cell line.[1]

Signaling Pathway and Experimental Workflow Visualizations

The following diagrams illustrate the signaling pathway affected by **(R)-IBR2** and a typical experimental workflow for evaluating its anti-cancer activity.

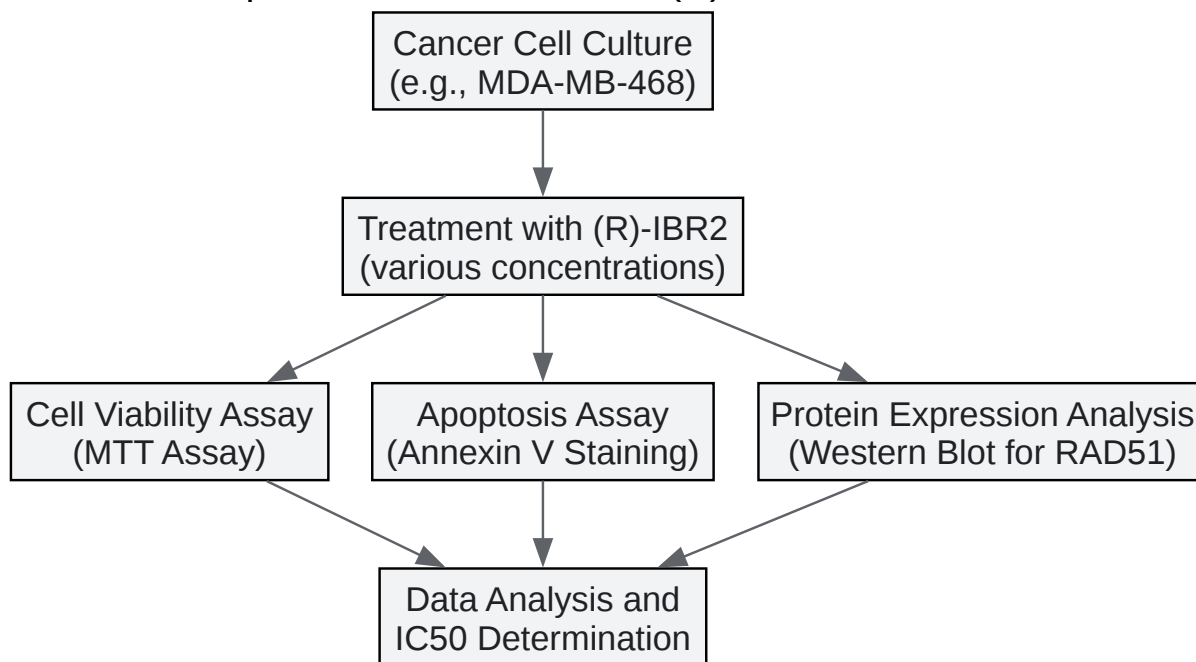
Signaling Pathway of (R)-IBR2 Action



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Mechanism of **(R)-IBR2** action on the RAD51-mediated DNA repair pathway.

Experimental Workflow for (R)-IBR2 Evaluation



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References

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